

Application Notes and Protocols for UV Curing with Irgacure 369

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Compound of Interest

Compound Name: 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-1-butanone

Cat. No.: B048418

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the experimental setup and protocols for ultraviolet (UV) curing of formulations incorporating the photoinitiator Irgacure 369. This document is intended for professionals in research and development who require detailed methodologies for creating and characterizing UV-cured materials for a range of applications, including coatings, adhesives, and inks.

Introduction to Irgacure 369

Irgacure 369, chemically known as 2-Benzyl-2-(dimethylamino)-1-(4-morpholinophenyl)-1-butanone, is a highly efficient, solid, Type I photoinitiator used to initiate the free-radical polymerization of unsaturated resins upon exposure to UV light.^[1] Its strong absorption in the long-wave UV-A region (around 323 nm) makes it particularly suitable for curing pigmented and thick-film systems.^{[2][3]} Irgacure 369 is often used in combination with other photoinitiators, such as α -hydroxy ketones (e.g., Irgacure 184), to achieve a balance between surface and through-cure, especially in challenging formulations.^{[2][4]}

Key Characteristics of Irgacure 369:

- High Reactivity: Enables rapid curing speeds.^[1]
- Good Through-Cure: Effective in pigmented and thick-section applications.^[5]

- Broad Compatibility: Soluble in a variety of monomers and oligomers.[2]
- Low Volatility and Odor: Contributes to a safer and more user-friendly process.[1]

Experimental Protocols

Formulation Preparation

This protocol outlines the steps for preparing a basic UV-curable formulation. The ratios of components can be adjusted based on the desired properties of the final cured material.

Materials:

- Acrylate Oligomer (e.g., Urethane Acrylate, Epoxy Acrylate)
- Reactive Diluent (e.g., Tripropyleneglycol diacrylate - TPGDA, Isobornyl acrylate - IBOA)
- Irgacure 369
- Co-initiator (optional, e.g., Irgacure 184)
- Additives (e.g., leveling agents, pigments, stabilizers)
- Opaque, amber containers for storage

Procedure:

- Weighing: Accurately weigh the desired amounts of oligomer, reactive diluent, and any liquid additives into a clean, amber glass beaker or vial.
- Mixing: Place the beaker on a magnetic stirrer and begin gentle agitation.
- Photoinitiator Addition: Slowly add the weighed Irgacure 369 powder and any co-initiator to the mixture while stirring. To ensure complete dissolution, it is recommended to first dissolve the photoinitiator in a portion of the liquid monomer before adding it to the main resin mixture.[3]
- Heating (Optional): If the photoinitiator does not fully dissolve at room temperature, gently heat the mixture to 50-60°C while stirring until a clear, homogeneous solution is obtained.[3]

Avoid excessive heating, which can lead to premature polymerization.

- **Pigment Dispersion (if applicable):** If preparing a pigmented formulation, add the pigment paste or powder and continue to mix at a higher speed until a uniform dispersion is achieved. Bead milling or three-roll milling may be necessary for optimal pigment dispersion.
- **Degassing:** Once all components are fully dissolved and mixed, degas the formulation in a vacuum chamber to remove any entrapped air bubbles, which can cause defects in the cured film.
- **Storage:** Store the prepared formulation in a sealed, opaque, amber container away from light to prevent premature curing.

UV Curing Procedure

This protocol describes the general steps for UV curing of a prepared formulation.

Equipment:

- UV Curing System (e.g., medium-pressure mercury lamp or UV-LED system with appropriate wavelength output, typically 365 nm or 405 nm for Irgacure 369).[4]
- Substrate (e.g., glass, metal, plastic, wood)
- Film Applicator (e.g., wire-wound bar coater, spin coater)
- Radiometer to measure UV intensity

Procedure:

- **Substrate Preparation:** Ensure the substrate is clean, dry, and free of any contaminants.
- **Application:** Apply the formulated resin onto the substrate using a film applicator to achieve a uniform film thickness.
- **UV Exposure:** Place the coated substrate under the UV lamp. The distance between the lamp and the substrate should be consistent for reproducible results.

- Curing: Expose the film to UV radiation for a predetermined time or at a specific conveyor speed. The required UV dose (a function of intensity and exposure time) will depend on the formulation, film thickness, and desired degree of cure.
- Post-Curing (Optional): For some applications, a post-curing step, either with additional UV exposure or thermal treatment, may be employed to enhance the final properties of the cured material.

Characterization of Cured Films

Principle: The degree of cure can be determined by monitoring the disappearance of the acrylate double bond (C=C) peak in the Fourier-Transform Infrared (FTIR) spectrum.

Procedure:

- Record the FTIR spectrum of the uncured liquid formulation.
- Cure the formulation as described in section 2.2.
- Record the FTIR spectrum of the cured film.
- The degree of conversion is calculated by measuring the area of the acrylate C=C peak (typically around 810 cm^{-1} or 1635 cm^{-1}) before and after curing, relative to an internal standard peak that does not change during polymerization (e.g., a carbonyl C=O peak).

Principle: This method assesses the surface hardness of a coating by the ability of graded pencils to scratch the surface.[\[6\]](#)

Procedure:

- A set of calibrated drawing pencils of varying hardness (e.g., 6B to 6H) is used.
- Starting with the softest pencil, press the lead firmly against the cured film at a 45° angle and push forward.
- The pencil hardness is reported as the grade of the hardest pencil that does not scratch or mar the surface.[\[6\]](#)

Principle: This test evaluates the adhesion of a coating to a substrate by applying and removing pressure-sensitive tape over a cross-hatch pattern cut into the coating.[6]

Procedure:

- Use a special cross-hatch cutter to make a grid of six parallel cuts and another six cuts at a 90-degree angle through the coating to the substrate.
- Brush the area to remove any loose flakes.
- Apply a specified pressure-sensitive tape over the grid and smooth it down.
- Rapidly pull the tape off at a 180° angle.
- The adhesion is rated according to a standard scale (5B to 0B) based on the amount of coating removed by the tape.[6]

Quantitative Data

The following tables provide an example of how to structure quantitative data from UV curing experiments with Irgacure 369. The data presented here is illustrative and will vary depending on the specific formulation and curing conditions.

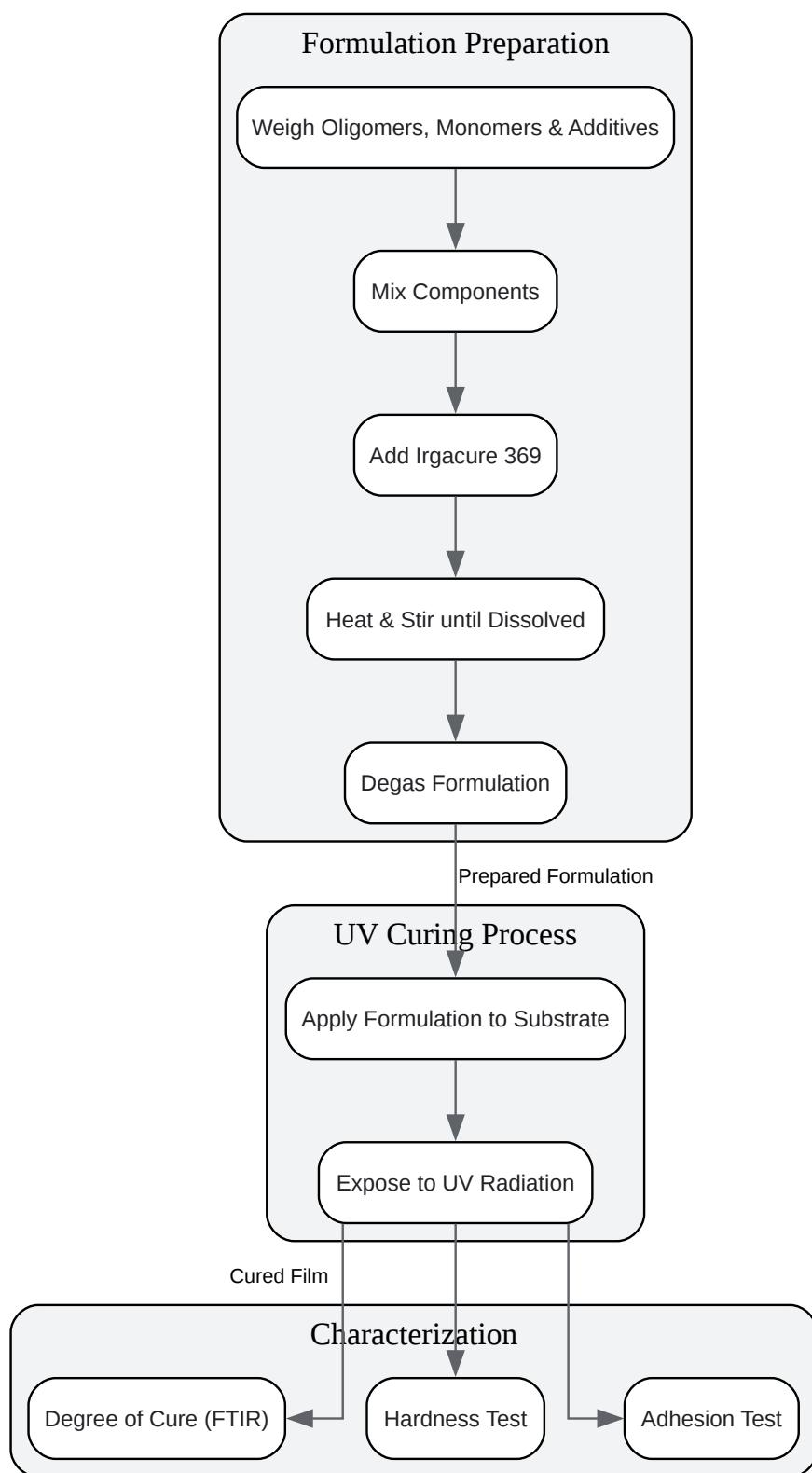
Table 1: Effect of Irgacure 369 Concentration on Curing Properties

Irgacure 369 Conc. (wt%)	UV Dose (mJ/cm ²)	Film Thickness (μm)	Pencil Hardness	Adhesion (ASTM D3359)
1.0	500	50	HB	4B
2.0	500	50	F	5B
3.0	500	50	H	5B
4.0	500	50	2H	5B

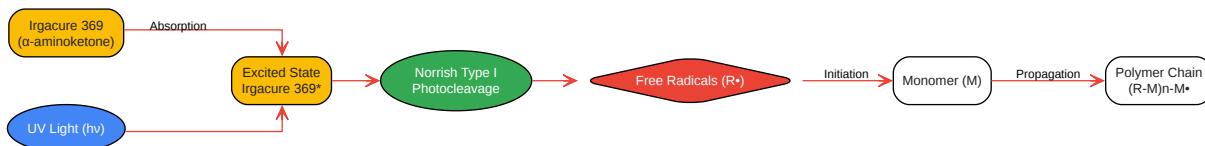
Table 2: Curing Performance in a Pigmented Formulation

Irgacure 369 (wt%)	Irgacure 184 (wt%)	Pigment Conc. (wt%)	UV Dose (mJ/cm ²)	Cure Depth (μm)
2.0	1.0	10 (TiO ₂)	1000	75
3.0	1.0	10 (TiO ₂)	1000	100
4.0	1.0	10 (TiO ₂)	1000	125
3.0	2.0	10 (TiO ₂)	1000	110

Diagrams

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Caption: Experimental workflow for UV curing with Irgacure 369.



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Caption: Simplified photocleavage mechanism of Irgacure 369.

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